

Comprehensive Operational and Disposal Guide for Dipropyl Pyridine-2,3-Dicarboxylate

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Compound of Interest

Compound Name: *Dipropyl pyridine-2,3-dicarboxylate*

CAS No.: 63597-05-7

Cat. No.: B14488942

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Introduction **Dipropyl pyridine-2,3-dicarboxylate** (CAS: 63597-05-7), commonly referred to as quinolinic acid dipropyl ester, is an essential intermediate in pharmaceutical synthesis and agrochemical development[1]. Because it is a lipophilic ester derivative of quinolinic acid, it presents specific handling and disposal challenges that require strict adherence to laboratory safety protocols to prevent environmental contamination and personnel exposure.

Chemical Profile & Hazard Causality

Understanding the molecular behavior of **dipropyl pyridine-2,3-dicarboxylate** is critical for designing safe handling workflows. The parent compound, pyridine-2,3-dicarboxylic acid, is a known irritant to the skin, eyes, and respiratory tract[2][3]. The esterification with propyl groups increases the molecule's lipophilicity, which can enhance dermal penetration and retention compared to the free acid.

Table 1: Physicochemical and Hazard Summary

| Property / Hazard | Value / Description | Causality / Operational Implication |
|-------------------|-------------------------------|--------------------------------------------------------------------------------------------------------------------|
| CAS Number | 63597-05-7 | Unique identifier for tracking and SDS alignment[1]. |
| Molecular Formula | C13H17NO4 | Contains a pyridine nitrogen; combustion yields toxic NOx gases[3]. |
| Molecular Weight | 251.28 g/mol | Moderate size; low volatility at room temperature reduces vapor risk[1]. |
| Primary Hazards | Skin/Eye/Respiratory Irritant | Pyridine ring and ester moieties interact with mucosal membranes, causing inflammation[3][4]. |
| Environmental | Mobile in water systems | Ester hydrolysis can release quinolinic acid into aquatic environments, necessitating strict waste segregation[5]. |

Standard Operating Procedure (SOP): Safe Handling

Why this matters: The compound's potential to cause chemical conjunctivitis and respiratory irritation necessitates strict engineering controls to prevent aerosolization and direct contact[4].

Step-by-Step Handling Protocol:

- Preparation: Verify that the chemical fume hood is functioning correctly (face velocity 80-120 fpm). Equip standard Personal Protective Equipment (PPE): Nitrile gloves (minimum 0.11 mm thickness for splash protection), chemical safety goggles, and a lab coat[2][6].
- Dispensing: Weigh the solid or transfer the liquid strictly within the fume hood to minimize dust generation or aerosolization[2].

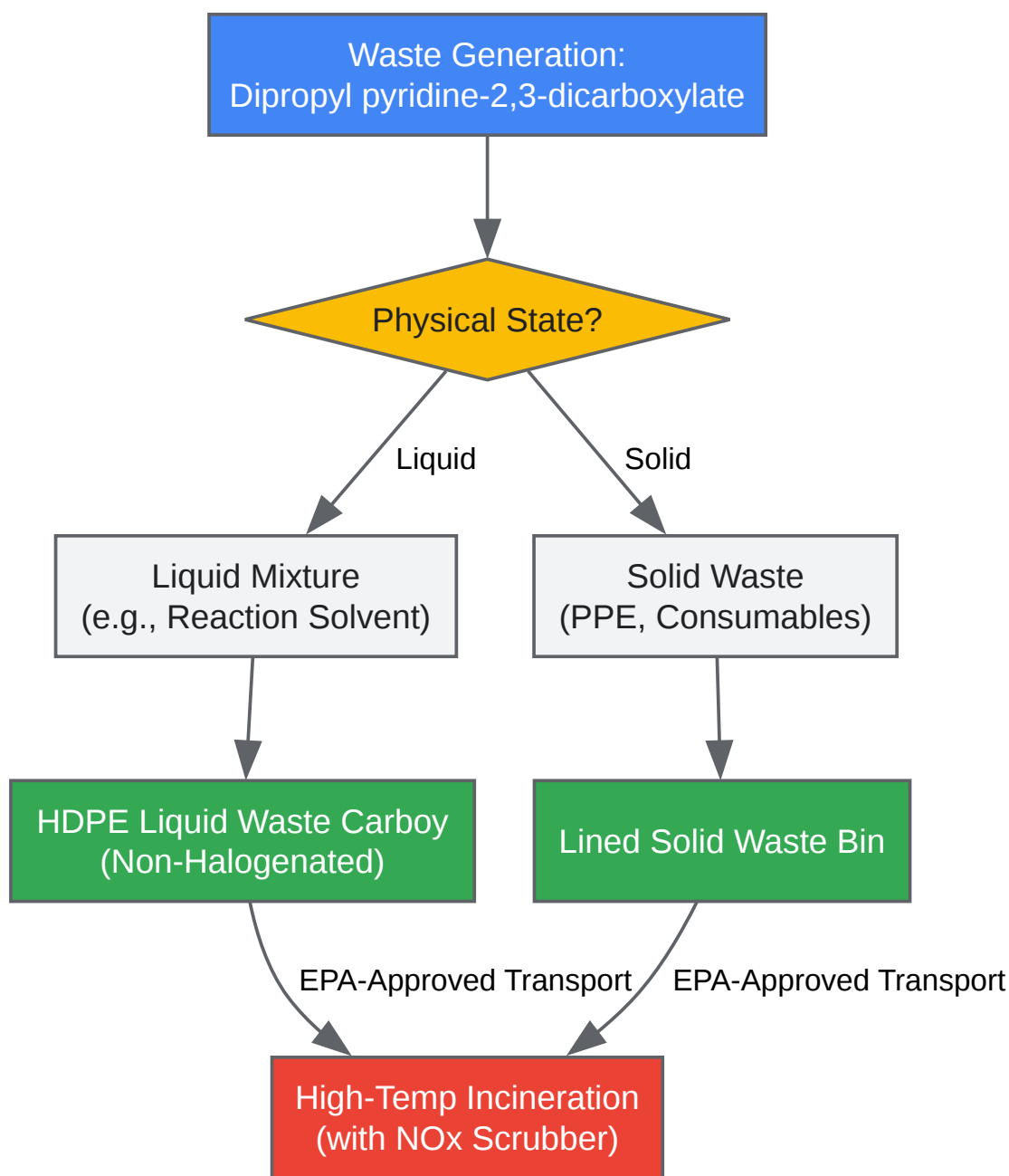
- **Reaction Integration:** When utilizing the compound in high-temperature synthesis, ensure the reaction vessel is vented through a scrubber system. Thermal decomposition of pyridine derivatives releases toxic carbon oxides and nitrogen oxides (NOx)[3].
- **Decontamination:** Wipe down spatulas, balances, and hood surfaces with a compatible solvent (e.g., ethanol or isopropanol), followed by water. Collect all wipes as hazardous solid waste.

Proper Disposal Procedures

Why this matters: **Dipropyl pyridine-2,3-dicarboxylate** must never be discharged into municipal wastewater. Its pyridine core resists standard biological degradation in municipal water treatment plants, and its hydrolysis product can accumulate in the environment[5]. Complete destruction requires high-temperature incineration.

Step-by-Step Disposal Protocol:

- **Segregation:** Classify the material as "Non-Halogenated Organic Waste" (unless it has been mixed with halogenated solvents during a reaction).
- **Liquid Waste Collection:** Collect any solvent mixtures containing the ester in a chemically compatible, clearly labeled High-Density Polyethylene (HDPE) waste carboy. Do not mix with strong oxidizers or strong acids to prevent exothermic hydrolysis.
- **Solid Waste Collection:** Place contaminated consumables (weigh boats, pipette tips, gloves) into a designated solid hazardous waste bin lined with a heavy-duty poly bag.
- **Labeling:** Label containers explicitly with "Hazardous Waste: Contains **Dipropyl Pyridine-2,3-Dicarboxylate** and [Solvent Name]". Include the accumulation start date.
- **Final Disposal:** Transfer to an EPA-approved (or local equivalent) hazardous waste disposal facility. The required destruction method is high-temperature incineration equipped with a flue gas scrubber to neutralize NOx emissions generated during combustion[3][6].



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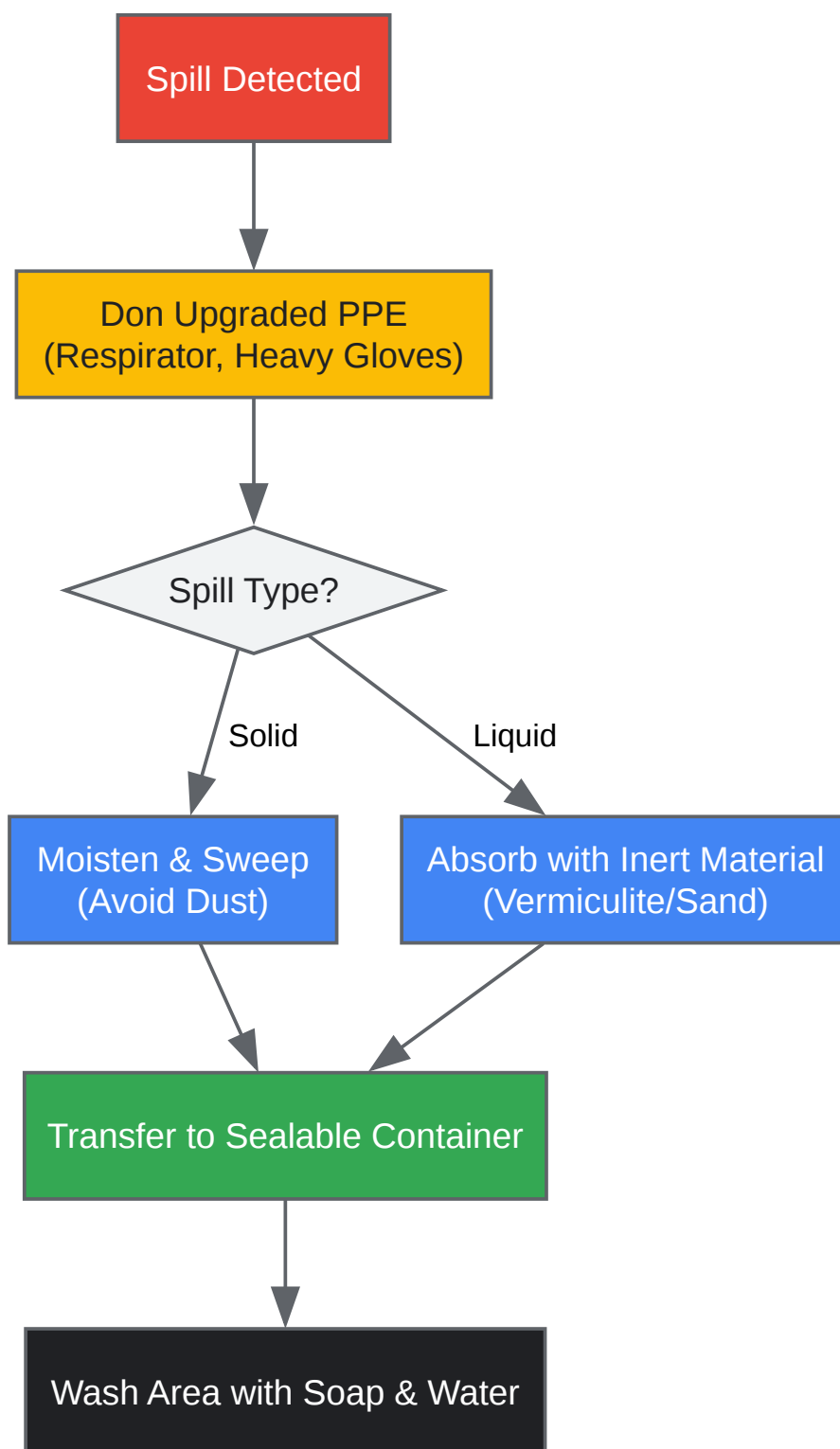
Caption: Segregation and disposal workflow for **dipropyl pyridine-2,3-dicarboxylate** waste streams.

Emergency Spill Response Plan

Why this matters: Immediate containment prevents environmental mobility and drastically reduces inhalation and dermal exposure risks for laboratory personnel[4][5].

Step-by-Step Spill Protocol:

- **Evacuate & Assess:** Clear personnel from the immediate area. Verify that the spill does not pose an immediate fire hazard (flash point is dependent on the solvent it may be dissolved in).
- **PPE Upgrade:** Don heavy-duty nitrile or butyl gloves, chemical splash goggles, and a respirator (N95 or P100) if significant dust or aerosol is present[2].
- **Containment:**
 - **For Solids:** Gently sweep up the material using a spark-proof dustpan and brush. Avoid dry sweeping; lightly moisten the solid with water to minimize dust generation[2].
 - **For Liquids:** Surround the spill with an inert absorbent material (e.g., vermiculite, sand, or commercial spill pads). Do not use combustible materials like sawdust.
- **Collection:** Transfer the absorbed material or swept solid into a sealable, leak-proof hazardous waste container.
- **Decontamination:** Wash the spill area thoroughly with soap and water, as the compound is water-soluble over time and residual ester can cause contact irritation[2][5]. Collect the wash water as hazardous waste.



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Caption: Step-by-step emergency spill response and decontamination procedure.

References

- Safety Data Sheet 2,3-Pyridinedicarboxylic acid. MetaSci Inc. [\[Link\]](#)
- Material Safety Data Sheet - 2,3-Pyridinedicarboxylic acid, 99%. Cole-Parmer. [\[Link\]](#)
- Imidazo[2,1-b]thiazole, 2,3-dihydro-6-(4-methoxyphenyl) - Chemical Suppliers Directory. ChemicalRegister. [\[Link\]](#)

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Sources

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